

Technical Characterization Guide: Omeprazole Acid-d3 Methyl Ester Sulfide

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Compound of Interest

Compound Name: *Omeprazole Acid-d3 Methyl Ester Sulfide*
Cat. No.: *B15143596*

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Executive Summary

Omeprazole Acid-d3 Methyl Ester Sulfide (CAS: 1329797-04-7) is a specialized stable isotope-labeled reference standard. It represents the deuterated methyl ester derivative of the "Omeprazole Acid" sulfide metabolite.^{[1][2]} This compound serves as a vital Internal Standard (IS) for the quantification of specific degradation products and metabolites of Omeprazole (and Esomeprazole) using LC-MS/MS platforms.

Its structural distinctiveness lies in three modifications from the parent drug Omeprazole:

- **Reduction:** The sulfinyl group (S=O) is reduced to a sulfide (thioether).
- **Oxidation & Esterification:** One of the pyridine methyl groups is oxidized to a carboxylic acid and subsequently methylated to form a methyl ester.
- **Isotopic Labeling:** Incorporation of three deuterium atoms (d3), typically on the ester methyl or a methoxy group, providing a +3 Da mass shift.

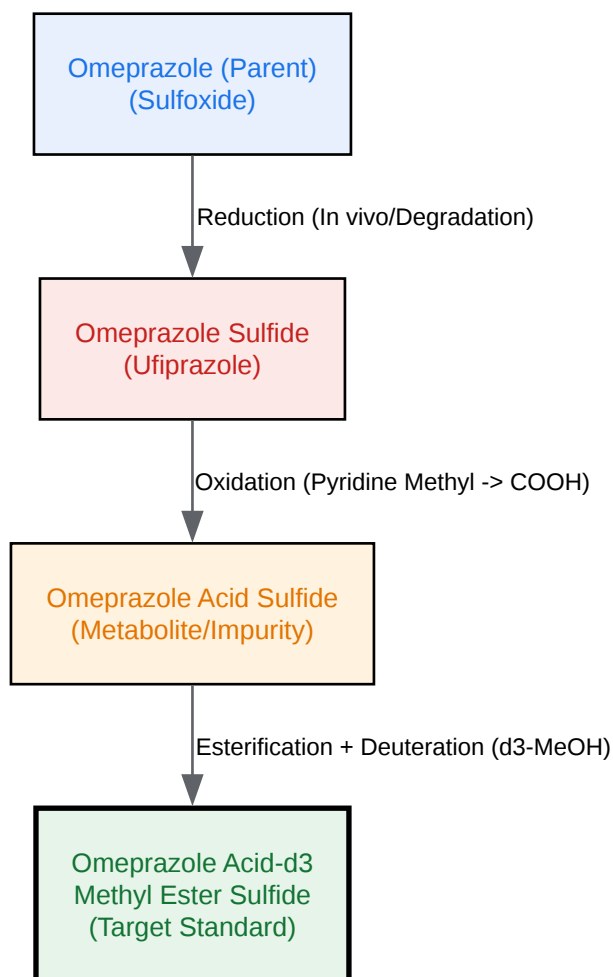
Chemical Identity & Structural Logic

Nomenclature and Identification

- Chemical Name: Methyl 2-[[[(5-methoxy-1H-benzimidazol-2-yl)thio]methyl]-4-methoxy-3-methylpyridine-5-carboxylate-d3 (Proposed IUPAC based on metabolite structure).
- Common Name: **Omeprazole Acid-d3 Methyl Ester Sulfide**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- CAS Number: 1329797-04-7.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Formula: C₁₈H₁₆D₃N₃O₄S.
- Molecular Weight: 376.44 g/mol .[\[3\]](#)[\[4\]](#)
- Parent Impurity (Unlabeled): Omeprazole Acid Methyl Ester Sulfide (CAS 120003-82-9).[\[3\]](#)[\[4\]](#)
[\[8\]](#)

Structural Pathway & Relationship

The following diagram illustrates the structural relationship between Omeprazole, its "Acid" metabolite, and the target Methyl Ester Sulfide standard.



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Caption: Structural evolution from Omeprazole to the deuterated methyl ester sulfide standard.

Analytical Characterization Strategy

Characterizing this standard requires a multi-modal approach to confirm isotopic purity, chemical structure, and stability.

Nuclear Magnetic Resonance (NMR)

NMR is the primary tool for structural validation. The d3-labeling renders specific protons "invisible" in ^1H -NMR, confirming the position of the isotope.

Parameter	Signal Expectation (¹ H NMR, 400 MHz, DMSO-d ₆)	Structural Insight
Aromatic Region	δ 6.9 – 8.3 ppm (Multiplets)	Confirms Benzimidazole and Pyridine ring integrity.
S-CH ₂ Linker	δ ~4.6 ppm (Singlet)	Verifies the thioether (sulfide) linkage. (Shift differs from sulfoxide).
Methoxy Groups	δ ~3.8 ppm (Singlets)	Standard methoxy groups on the rings.
Ester Methyl	Silent / Diminished (if d3 labeled)	If the d3 is on the ester, the signal at ~3.7-3.9 ppm corresponding to -COOCH ₃ will be absent.
Pyridine Methyl	δ ~2.2 ppm (Singlet)	Confirms the remaining methyl group on the pyridine ring.

Mass Spectrometry (MS/MS)

Mass spectrometry provides the definitive confirmation of the isotopic incorporation and mass shift.

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode (+).
- Precursor Ion (Q1): m/z 377.2 [M+H]⁺ (Calculated).
- Key Fragmentation (Q3):
 - Loss of d3-Methoxy/Methanol: Watch for neutral loss of 35 Da (if d3-methoxy) vs 32 Da.
 - Cleavage of Thioether: Fragmentation at the C-S bond yields characteristic benzimidazole thiol and pyridine fragments.
 - Isotopic Purity Calculation: Compare intensities of m/z 377 (d3) vs. m/z 374 (d0). Acceptance criteria typically require d0 < 0.5%.

Chromatographic Profiling (HPLC/UPLC)

The "Sulfide" and "Ester" modifications significantly alter lipophilicity compared to Omeprazole.

- Column: C18 Reverse Phase (e.g., Waters BEH C18, 1.7 μm).
- Mobile Phase: Gradient of Ammonium Acetate (pH 9.0) and Acetonitrile.[9] Note: Basic pH is preferred for Omeprazole stability.
- Retention Behavior:
 - Omeprazole (Sulfoxide): Elutes earlier (more polar).
 - Omeprazole Sulfide: Elutes later (less polar).
 - Acid Methyl Ester Sulfide: The ester functionality increases retention compared to the free acid, likely eluting near or after the standard sulfide impurity.

Experimental Protocol: Usage as Internal Standard

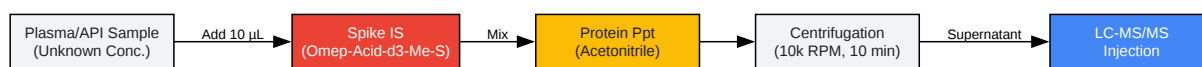
This protocol outlines the use of **Omeprazole Acid-d3 Methyl Ester Sulfide** for quantitating impurities in a drug substance.

Stock Solution Preparation

- Weighing: Accurately weigh 1.0 mg of the d3-standard into a 2 mL amber glass vial (light sensitive).
- Dissolution: Dissolve in 1.0 mL of Methanol (LC-MS grade). Vortex for 30 seconds.
 - Why Methanol? High solubility and compatibility with MS source.
- Storage: Store at -20°C . Stability is validated for 3 months.

Sample Extraction Workflow

The following DOT diagram details the self-validating extraction workflow.



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Caption: Sample preparation workflow ensuring consistent Internal Standard (IS) integration.

LC-MS/MS Parameters

- System: Agilent 6495 Triple Quadrupole or equivalent.
- MRM Transition (Target): m/z 377.2 → 198.1 (Fragment dependent on structure).
- MRM Transition (IS): m/z 377.2 → [Specific Fragment].
- Dwell Time: 50 ms.

Handling, Stability & Safety

Critical Instability Factors

- Oxidation: The sulfide linkage (-S-) is highly susceptible to oxidation to sulfoxide (S=O) and sulfone (O=S=O) if exposed to air/peroxides.
 - Mitigation: Store under Argon or Nitrogen atmosphere.
- Acid Sensitivity: While the "Acid" metabolite is stable, the benzimidazole moiety can degrade in strong acidic aqueous media.
 - Mitigation: Keep solvents neutral or slightly basic (pH > 7).
- Light Sensitivity: Omeprazole derivatives are photosensitive.
 - Mitigation: Use amber glassware exclusively.

Storage Protocol

- Long-term: -80°C (Lyophilized powder).

- Working Solution: -20°C (Methanol), valid for 1 week.

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